

# Guiding Principle: Regulatory Compliance

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## Compound of Interest

Compound Name: **Pyraflufen**

Cat. No.: **B041819**

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All disposal practices must comply with federal, state, and local laws and regulations.[\[1\]](#)[\[3\]](#)

State and local requirements may be more restrictive than federal guidelines. Always consult the product label and SDS for specific disposal instructions, as these are legally binding.

## Procedure for Disposal of Excess Pyraflufen

Pesticide wastes are classified as toxic, and their improper disposal is a violation of federal law. Never dump **Pyraflufen** waste into sewers, on the ground, or into any body of water.

- Prioritize Use: The most effective way to manage excess **Pyraflufen** is to avoid creating waste. Mix only the amount needed for the immediate task. If you have a small amount of leftover diluted product, it is best to use it up by applying it according to the label directions.
- Identify as Hazardous Waste: Unused or unwanted **Pyraflufen** concentrate that cannot be used must be treated as hazardous waste.
- Contact a Disposal Facility: To dispose of this hazardous waste, contact your State Pesticide or Environmental Control Agency, or a hazardous waste representative at the nearest EPA Regional Office for guidance. You can also consult your local solid waste management authority to find a household hazardous waste collection program.
- Transport Safely: When transporting the waste for disposal, keep it in its original, securely sealed container with the label intact. Ensure the container cannot shift or spill during transport.

## Procedure for Disposal of Empty Containers

Never reuse an empty **Pyraflufen** container for any other purpose. The container must be properly cleaned before disposal.

### Triple-Rinse Protocol

The standard procedure for decontaminating empty pesticide containers is the "triple rinse" method. This should be performed immediately after emptying the container, as residues are harder to remove once they have dried.

- Initial Draining: Empty the remaining **Pyraflufen** into your application equipment or mix tank. Allow the container to drain for an additional 10-30 seconds after the flow has been reduced to drips.
- First Rinse: Fill the container to about 20-25% of its capacity with water.
- Agitation: Securely replace the cap and shake, roll, or invert the container vigorously for at least 30 seconds to rinse all interior surfaces.
- Collect Rinsate: Pour the rinse water (rinsate) into the application equipment or mix tank for later use. Allow the container to drain for another 10-30 seconds.
- Repeat: Repeat the rinsing and collection steps two more times.
- Final Disposal: After the final rinse, the clean container can be offered for recycling or reconditioning. If these options are not available, puncture the container to prevent reuse and dispose of it in a sanitary landfill or by incineration, if permitted by state and local authorities. If the container is burned, stay out of the smoke.

### Spill Management and Waste Disposal

In the event of a spill, contain the material immediately.

- Containment: Dike liquid spills to prevent spreading.
- Absorption: Absorb the spilled material with an inert substance such as sand, sawdust, or absorbent clay.

- Collection: Sweep or collect the contaminated absorbent material and place it into a clearly labeled, sealable metal drum.
- Decontamination: Wash the spill area with water, taking care not to let the runoff enter water bodies.
- Disposal: Dispose of the collected contaminated material as hazardous waste through an approved disposal facility.

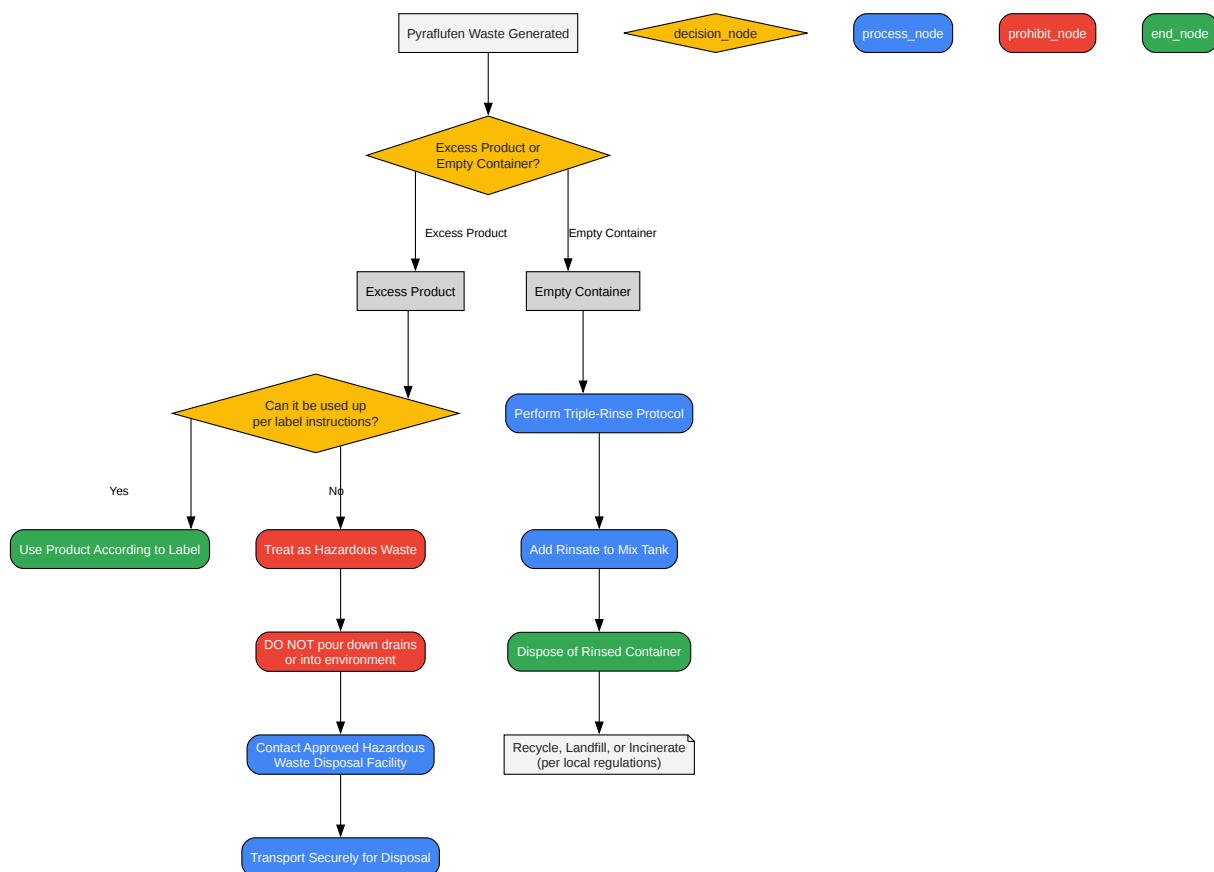
## Pyraflufen Disposal and Safety Data

The following table summarizes key quantitative data relevant to the safe handling and disposal of **Pyraflufen**.

Parameter	Value & Description	Source(s)
UN Number	3082 (Liquid), 3077 (Solid)	
Hazard Class	9 (Miscellaneous dangerous substances and articles)	
Environmental Hazard	Environmentally Hazardous Substance, Marine Pollutant. Very toxic to aquatic organisms.	
Container Rinsing Volume	20-25% of container capacity	
Acute Aquatic Toxicity	Green Alga EC50 (96h): 32 µg/L	

## Pyraflufen Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pyraflufen** waste products in a laboratory or research setting.



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Caption: Logical workflow for **Pyraflufen** waste disposal.

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